

Technical Safety & Handling Guide: 2-(Chloromethyl)quinazoline

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Compound of Interest

Compound Name: 2-(Chloromethyl)quinazoline

CAS No.: 6148-18-1

Cat. No.: B1630927

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CAS No: 6148-18-1 | Molecular Formula: C₉H₇ClN₂ | Molecular Weight: 178.62 g/mol [1][2][3][4]

Executive Summary & Substance Identification

2-(Chloromethyl)quinazoline is a highly reactive heterocyclic building block utilized primarily in the synthesis of pharmaceutical agents, including CysLT1 receptor antagonists and as a structural analog/impurity in the production of dipeptidyl peptidase-4 (DPP-4) inhibitors like Linagliptin.[4][5][6][7]

Due to the presence of the electrophilic chloromethyl moiety at the C2 position, this compound acts as a potent alkylating agent. It poses significant risks of skin corrosion, severe eye damage, and potential mutagenicity. This guide synthesizes safety data from direct substance analysis and Structure-Activity Relationship (SAR) inferences from its close analog, 2-(chloromethyl)-4-methylquinazoline (CAS 109113-72-6).

Chemical Identity Table

Property	Specification
IUPAC Name	2-(Chloromethyl)quinazoline
CAS Number	6148-18-1
Physical State	Solid (Crystalline)
Solubility	Soluble in DMSO, Chloroform, Methanol; Reacts with Water
Melting Point	Solid at RT (Exact MP varies by purity; ~61-65°C for 4-methyl analog)
Key Reactivity	Nucleophilic substitution (S _N 2), Hydrolysis (releases HCl)

Hazard Identification & Toxicology (GHS Classification)

Danger. This compound is classified as a Skin Corrosive (Category 1B/1C) and Serious Eye Damage (Category 1) agent.

Mechanism of Toxicity: Alkylation & Hydrolysis

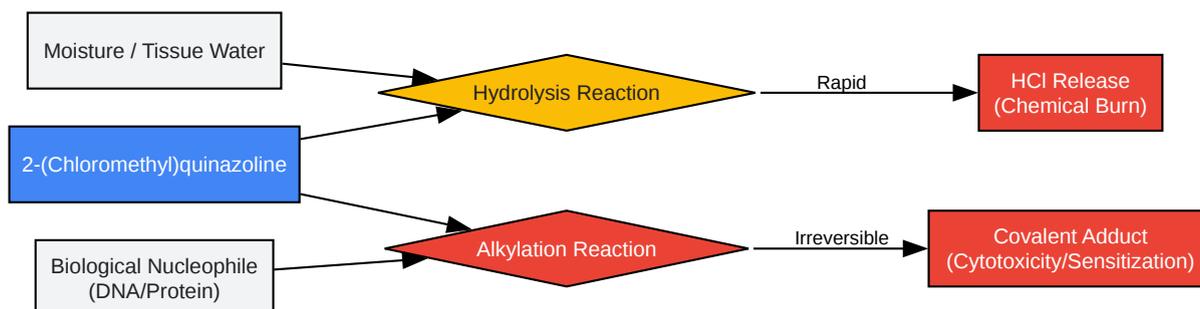
The chloromethyl group is a "warhead" capable of alkylating biological nucleophiles (DNA, proteins). Upon contact with moisture (mucous membranes, humidity), it hydrolyzes to release hydrochloric acid (HCl), causing immediate chemical burns.

GHS Hazard Statements:

- H314: Causes severe skin burns and eye damage.
- H318: Causes serious eye damage.[8]
- H302: Harmful if swallowed.[7][8]
- H317: May cause an allergic skin reaction (Sensitizer).[8]
- H341: Suspected of causing genetic defects (Inferred from alkylating potential).

Visualizing the Hazard Pathway

The following diagram illustrates the dual-threat mechanism of direct alkylation and hydrolytic decomposition.



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Figure 1: Dual mechanism of toxicity showing hydrolytic acid release and direct alkylation of biological targets.

Strategic Handling & Engineering Controls

Standard laboratory PPE is insufficient. Handling requires specific engineering controls to prevent inhalation of dusts and exposure to hydrolytic byproducts.

Personal Protective Equipment (PPE) Matrix

Component	Requirement	Rationale
Hand Protection	Double-gloving required. Inner: Nitrile (4 mil). Outer: Laminate film (e.g., Silver Shield) or thick Nitrile (8 mil).	Standard nitrile may degrade upon prolonged contact with alkyl halides.
Respiratory	NIOSH-approved N95 (minimum) or P100 respirator if handling powder outside a hood.	Prevents inhalation of dust which hydrolyzes in the lungs to form acid.
Eye/Face	Chemical splash goggles + Face Shield.	Corrosive solids can cause permanent blindness instantly.
Body	Tyvek® lab coat or chemical-resistant apron.	Prevents contamination of street clothes.

Inert Atmosphere Handling

Because the compound degrades in moist air, all weighing and transfer operations should ideally occur in a glovebox or under a nitrogen blanket.

Protocol: Safe Transfer from Solid to Solution

- Preparation: Pre-dry all glassware and solvents (anhydrous <50 ppm water).
- Environment: Equilibrate the reagent bottle to room temperature in a desiccator before opening to prevent condensation.
- Weighing: Weigh quickly into a tared vial under a gentle stream of Nitrogen/Argon.
- Solubilization: Immediately dissolve in an anhydrous solvent (DCM, THF, or DMF) to stabilize the compound against atmospheric moisture.

Emergency Response Protocols

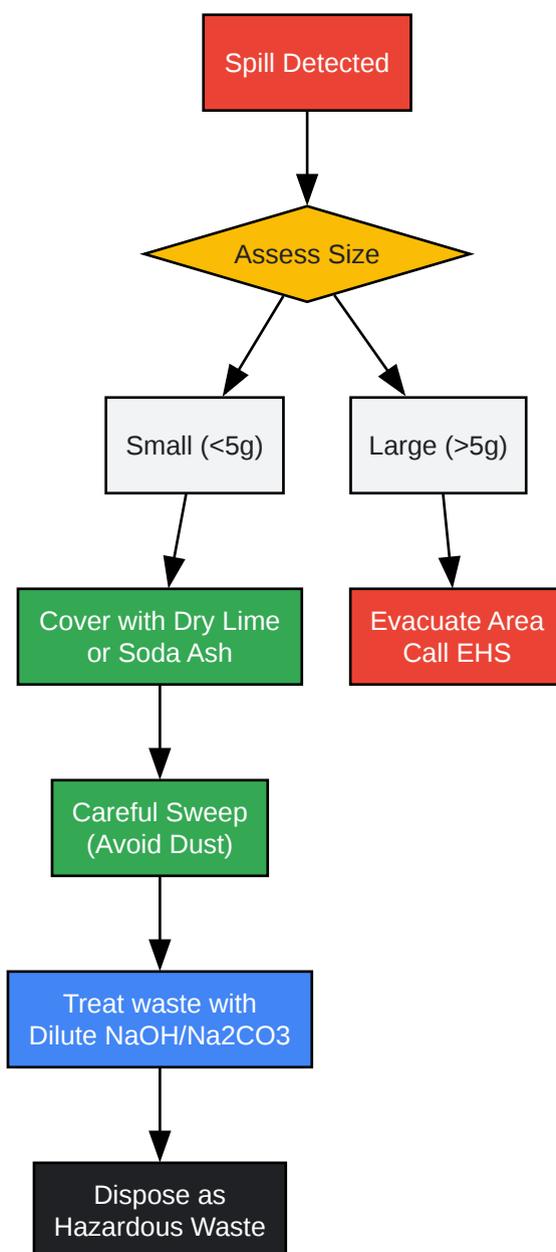
Self-Validating Response Logic: The response must neutralize the acid (HCl) generated by hydrolysis while minimizing heat generation.

Exposure Response

- Skin Contact: Immediate flushing with water for 15 minutes. Do not neutralize with strong bases on skin, as the exotherm will worsen the burn. Use soap and water after flushing.
- Eye Contact: Irrigate immediately.[8] If wearing contacts, remove after the first 5 minutes of flushing, then continue for 10 more minutes. Seek immediate ophthalmological care.
- Inhalation: Move to fresh air. If breathing is labored, administer oxygen (trained personnel only). Pulmonary edema may be delayed; medical observation is recommended.

Spill Cleanup Decision Tree

Do not simply wipe up. The solid must be chemically deactivated.



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Figure 2: Decision logic for spill containment and neutralization.

Storage & Stability

Critical Requirement: The stability of **2-(Chloromethyl)quinazoline** is inversely proportional to temperature and humidity.

- Temperature: Store at 2°C to 8°C (Refrigerated).

- Atmosphere: Store under Inert Gas (Argon/Nitrogen).[9] The container must be tightly sealed.[7]
- Incompatibility: Violent reaction with strong oxidizers and strong bases. Reacts with water/alcohols to generate HCl.

Shelf Life: When stored correctly (Dry/Cold/Dark), the compound is stable for 12–24 months. Yellowing of the white crystalline solid indicates decomposition (formation of HCl and polymeric byproducts).

Disposal Considerations

Waste Stream: Halogenated Organic Waste.

- Do not dispose of down the drain.
- Deactivation: For small laboratory quantities, the material can be hydrolyzed intentionally in a fume hood by slow addition to a large volume of dilute sodium bicarbonate solution (gas evolution will occur), followed by disposal of the neutralized aqueous layer (check local regulations) and organic waste.
- Commercial Disposal: Incineration with a scrubber system is required to manage HCl emissions.

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